

Personal protective equipment for handling (Phenylsulfonyl)acetic acid

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Compound of Interest

Compound Name: (Phenylsulfonyl)acetic acid

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Essential Safety and Handling Guide for (Phenylsulfonyl)acetic acid

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **(Phenylsulfonyl)acetic acid**. Adherence to these procedures is critical for ensuring personal safety and proper laboratory conduct.

Hazard Identification and Personal Protective Equipment (PPE)

(Phenylsulfonyl)acetic acid is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]} Therefore, the use of appropriate personal protective equipment is mandatory to minimize exposure and ensure safe handling.

Summary of Required Personal Protective Equipment

The following table summarizes the necessary PPE for handling **(Phenylsulfonyl)acetic acid**. This information is compiled from safety data sheets (SDS) and should be supplemented by a thorough review of the specific SDS for the product in use.^{[1][5]}

Protection Type	Equipment Specification	Standard/Regulation
Eye/Face Protection	Chemical safety goggles or glasses with side-shields. A face shield may be required for splash hazards.	OSHA 29 CFR 1910.133 or European Standard EN166.[1][5]
Hand Protection	Appropriate chemical-resistant gloves. Gloves must be inspected for integrity before each use.	EU Directive 89/686/EEC and the standard EN 374.[5]
Body Protection	A laboratory coat that covers to near the knees and long-sleeved clothing to prevent skin exposure.[1][6]	Standard laboratory practice.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if irritation is experienced. For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator is recommended. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[5]	NIOSH (US) or CEN (EU).[5]

Operational and Disposal Plans

Safe Handling Procedures:

- Ventilation: Always handle **(Phenylsulfonyl)acetic acid** in a well-ventilated area, preferably in a chemical fume hood to avoid inhalation of dust or fumes.[1][5]

- Avoid Contact: Do not allow the substance to come into contact with eyes, skin, or clothing.
[1][7] Avoid ingestion and inhalation.[1]
- Dust Formation: Minimize the generation and accumulation of dust.[5][7]
- Hygiene: Wash hands thoroughly after handling and before breaks.[5][7] Contaminated clothing should be removed and washed before reuse.[1]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][5]
- Keep the container tightly closed when not in use.[1][5][7]
- Store locked up.[1][7]

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[1][7]
- Surplus and non-recyclable solutions should be offered to a licensed disposal company.[5]
- Contaminated packaging should be disposed of as unused product.[5]

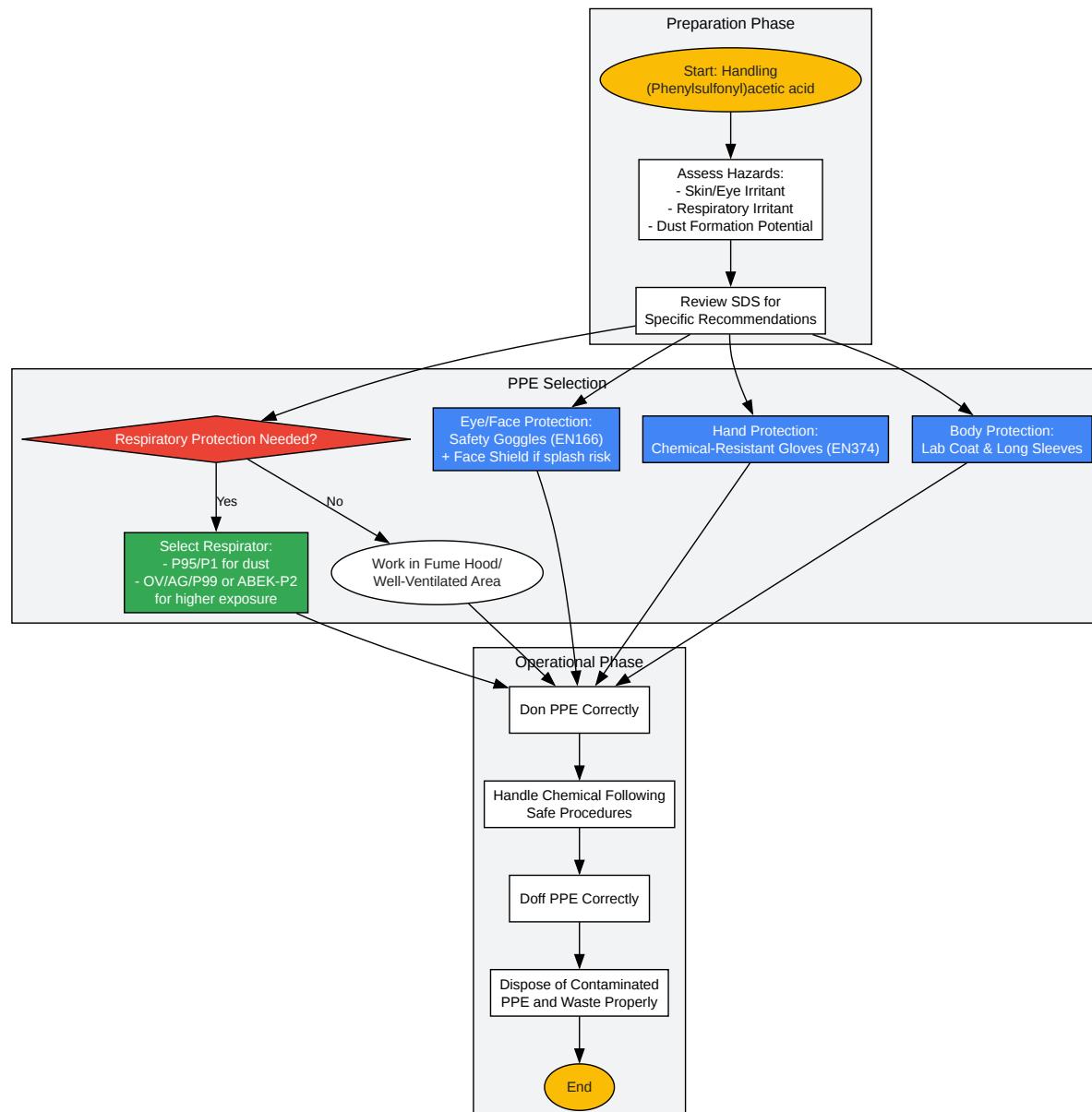
Emergency First Aid Measures

In case of accidental exposure, follow these immediate first aid procedures:

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention if symptoms occur. [1] [5]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical advice. [1] [5]
Eye Contact	Rinse cautiously with water for several minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical attention. [1] [5]
Ingestion	Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterward. Never give anything by mouth to an unconscious person. Seek medical attention if symptoms occur. [1] [5]

PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting and using appropriate PPE when handling **(Phenylsulfonyl)acetic acid**.

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Caption: PPE selection and usage workflow for **(Phenylsulfonyl)acetic acid**.

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